

An In-Depth Technical Guide to the Safe Handling of 2-(Cyclohexyloxy)ethanol

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Compound of Interest

Compound Name: 2-(Cyclohexyloxy)ethanol

Cat. No.: B156338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-(Cyclohexyloxy)ethanol**. The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively. This document summarizes key quantitative data, outlines experimental protocols for safety assessment, and provides visual diagrams to illustrate critical concepts.

Chemical and Physical Properties

2-(Cyclohexyloxy)ethanol is a colorless liquid with a mild odor. It is a member of the glycol ether family, which are widely used as solvents in various industrial and commercial applications. While specific data for **2-(Cyclohexyloxy)ethanol** is limited, the following tables provide a summary of its known properties and data for a closely related compound, 2-(Hexyloxy)ethanol, for comparison.

Table 1: Physical and Chemical Properties of **2-(Cyclohexyloxy)ethanol**

Property	Value	Source
CAS Number	1817-88-5	ChemScene
Molecular Formula	C8H16O2	ChemScene
Molecular Weight	144.21 g/mol	ChemScene
Boiling Point	112 °C / 20 mmHg	ChemicalBook
Density	0.990 g/mL at 25 °C	ChemicalBook
Refractive Index	n _{20/D} 1.4630	ChemicalBook

Table 2: Physical and Chemical Properties of 2-(Hexyloxy)ethanol (for comparison)

Property	Value	Source
CAS Number	112-25-4	Fisher Scientific
Molecular Weight	146.23 g/mol	Fisher Scientific
Boiling Point	208 °C	Fisher Scientific
Flash Point	94 °C	Fisher Scientific
Vapor Pressure	23 hPa @ 20 °C	Fisher Scientific
Specific Gravity	0.888 g/cm ³	Fisher Scientific


Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(Cyclohexyloxy)ethanol** is classified as an irritant.[\[1\]](#)

Table 3: GHS Hazard Classification for **2-(Cyclohexyloxy)ethanol**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The following pictogram is associated with these hazards:

 alt text

Signal Word: Warning

Toxicological Information

Detailed toxicological studies specifically on **2-(Cyclohexyloxy)ethanol** are not readily available. However, data from a closely related glycol ether, 2-(hexyloxy)ethanol, can provide an indication of its potential toxicity.

Table 4: Toxicological Data for 2-(Hexyloxy)ethanol

Test	Species	Route	Result	Guideline	Source
Acute Oral Toxicity (LD50)	Rat (female)	Oral	738 mg/kg	OECD 401	ChemicalBook
Skin Corrosion/Irritation	Rabbit	Dermal	Causes burns	-	ChemicalBook
Serious Eye Damage/Irritation	Rabbit	Ocular	Severe eye irritation	OECD 405	ChemicalBook

Experimental Protocols for Safety Assessment

Standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are used to assess the irritation potential of chemicals.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test is designed to determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Test Substance Application:** A small amount (0.5 mL for liquids or 0.5 g for solids) of the test substance is applied to a small area of shaved skin (approximately 6 cm²) on the back of the animal. The site is then covered with a gauze patch and semi-occlusive dressing.
- **Exposure Duration:** The exposure period is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.^[2]
- **Scoring:** The severity of the skin reactions is scored using a standardized grading system.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- **Animal Model:** The albino rabbit is the recommended animal model.
- **Test Substance Instillation:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.[3][4]
- Scoring: The ocular lesions are scored according to a standardized scale.

Handling Precautions and Personal Protective Equipment (PPE)

Given its classification as a skin, eye, and respiratory irritant, strict handling precautions are necessary when working with **2-(Cyclohexyloxy)ethanol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber). A lab coat or chemical-resistant apron should also be worn.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a respirator with an appropriate cartridge for organic vapors should be used.

Storage and Disposal

Storage:

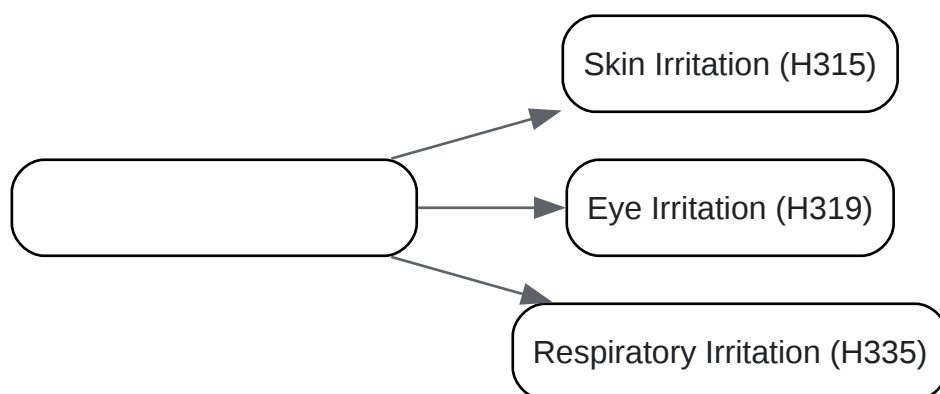
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. Do not pour down the drain.

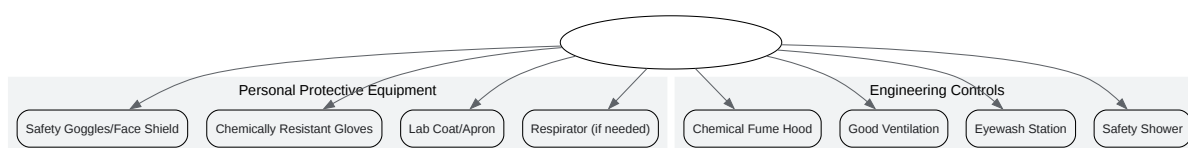
Diagrams

The following diagrams illustrate key concepts related to the safe handling and potential hazards of **2-(Cyclohexyloxy)ethanol**.



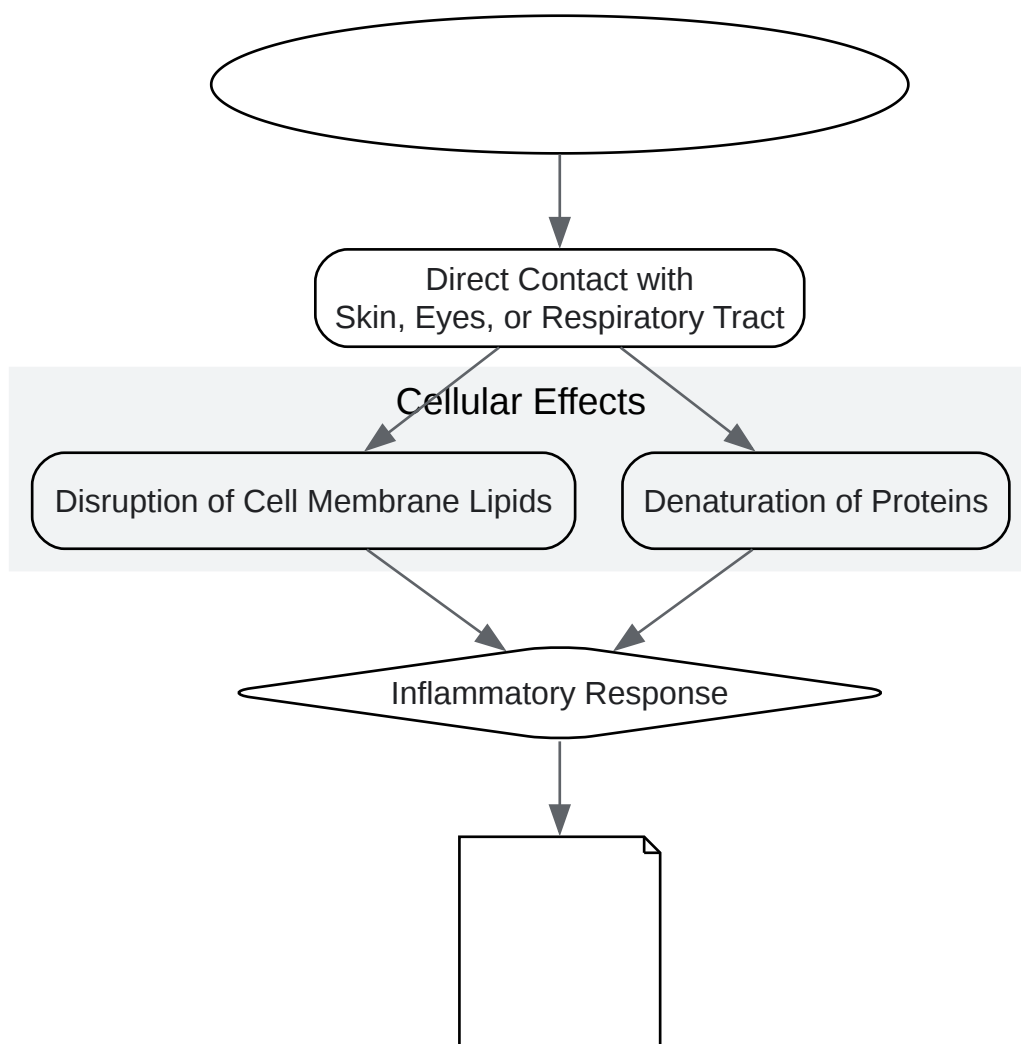
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Caption: GHS Hazard Classifications for **2-(Cyclohexyloxy)ethanol**.



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Caption: Recommended Handling Precautions for **2-(Cyclohexyloxy)ethanol**.



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Caption: General Mechanism of Glycol Ether-Induced Irritation.

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References

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